

N-(4-Nitrophenyl)acetamide-d4: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *N*-(4-Nitrophenyl)acetamide-d4

Cat. No.: B1345571

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **N-(4-Nitrophenyl)acetamide-d4** is available. The safety and handling guidelines provided herein are based on the known hazards of the non-deuterated analogue, N-(4-Nitrophenyl)acetamide, and general best practices for handling deuterated compounds. A thorough risk assessment should be conducted before handling this chemical.

Introduction

N-(4-Nitrophenyl)acetamide-d4 is the deuterated form of N-(4-Nitrophenyl)acetamide, a synthetic nitro compound.[1][2] It is primarily utilized as an internal standard in quantitative analytical methods, such as nuclear magnetic resonance (NMR) spectroscopy, gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).[3] The incorporation of four deuterium atoms on the phenyl ring provides a distinct mass difference, allowing for accurate quantification of the non-deuterated analyte in complex matrices while maintaining nearly identical chemical and physical properties.[4] This guide provides a comprehensive overview of the safety, handling, and experimental application of **N-(4-Nitrophenyl)acetamide-d4**.

Compound Identification and Properties

A summary of the key identification and physical properties of **N-(4-Nitrophenyl)acetamide-d4** and its non-deuterated analogue are presented below.

Property	N-(4-Nitrophenyl)acetamide-d4	N-(4-Nitrophenyl)acetamide
IUPAC Name	N-(2,3,5,6-tetradeuterio-4-nitrophenyl)acetamide[5]	N-(4-nitrophenyl)acetamide
Synonyms	4'-Nitroacetanilide-2',3',5',6'-d4, N-(4-Nitrophenyl-2,3,5,6-d4)acetamide[5]	p-Acetamidonitrobenzene, p-Nitroacetanilide, N-Acetyl-4-nitroaniline
CAS Number	68239-25-8[5]	104-04-1[6]
Molecular Formula	C ₈ H ₄ D ₄ N ₂ O ₃ [5]	C ₈ H ₈ N ₂ O ₃ [6]
Molecular Weight	184.19 g/mol [5]	180.16 g/mol [6]
Appearance	Solid (expected to be similar to non-deuterated form)	Solid, white-green or brown
Melting Point	Not available	215 °C[2]
Solubility	Not available	Partially soluble in water and chloroform; soluble in ethanol[2]

Safety and Handling

The safety profile of **N-(4-Nitrophenyl)acetamide-d4** is presumed to be similar to its non-deuterated counterpart. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[7]


Hazard Identification and GHS Classification

Based on the GHS classification for N-(4-Nitrophenyl)acetamide, the following hazards are anticipated for the deuterated analogue:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[7]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[7]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation[7]

Signal Word: Warning[7]

GHS Pictogram:

 alt text

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential when handling **N-(4-Nitrophenyl)acetamide-d4**. The following PPE is recommended:

Body Part	Recommended PPE	Specifications
Eyes/Face	Safety glasses with side shields or goggles. A face shield is recommended if there is a risk of splashing or dust generation.	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [8] [9]
Hands	Chemical-resistant gloves.	Nitrile rubber gloves are commonly recommended. Inspect gloves for integrity before use. [8]
Body	Laboratory coat or chemical-resistant apron.	Long-sleeved to provide maximum coverage. [8]
Respiratory	Use a NIOSH (US) or CEN (EU) approved respirator if dust is generated or if working outside of a fume hood.	A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced. [10] [11]

First-Aid Measures

In case of exposure, follow these first-aid procedures immediately:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [9] [10]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice. [9] [12]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention. [9] [12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [12] [13]

Storage and Disposal

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[10\]](#)[\[14\]](#)
Protect from moisture to prevent H/D exchange, which can compromise the isotopic purity of the standard.

Disposal: **N-(4-Nitrophenyl)acetamide-d4** should be disposed of as hazardous waste. Do not dispose of in regular trash or down the drain.[\[12\]](#) Waste material must be disposed of in accordance with local, state, and federal regulations.[\[7\]](#)

Experimental Protocols

N-(4-Nitrophenyl)acetamide-d4 is an effective internal standard for the quantification of N-(4-Nitrophenyl)acetamide in various matrices. Below is a general protocol for its use in LC-MS/MS analysis.

Preparation of Stock and Working Solutions

- Stock Solution (e.g., 1 mg/mL):
 - Accurately weigh a known amount of **N-(4-Nitrophenyl)acetamide-d4**.
 - Dissolve in a suitable solvent (e.g., methanol, acetonitrile) in a volumetric flask to achieve the desired concentration.
 - Store the stock solution at -20°C in a tightly sealed amber vial.
- Working Solution (e.g., 1 µg/mL):
 - Prepare a working solution by diluting the stock solution with the appropriate solvent.
 - Prepare fresh working solutions as needed to minimize the risk of degradation or solvent evaporation.

Sample Preparation for Quantitative Analysis

- To a known volume or weight of the sample (e.g., plasma, tissue homogenate, environmental sample), add a precise volume of the **N-(4-Nitrophenyl)acetamide-d4** working solution.
- Add the non-deuterated N-(4-Nitrophenyl)acetamide calibrators to blank matrix to create a standard curve.
- Perform sample extraction to isolate the analyte and internal standard. This may involve protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- Evaporate the solvent from the extracted sample under a stream of nitrogen.
- Reconstitute the residue in a suitable solvent for LC-MS/MS analysis.

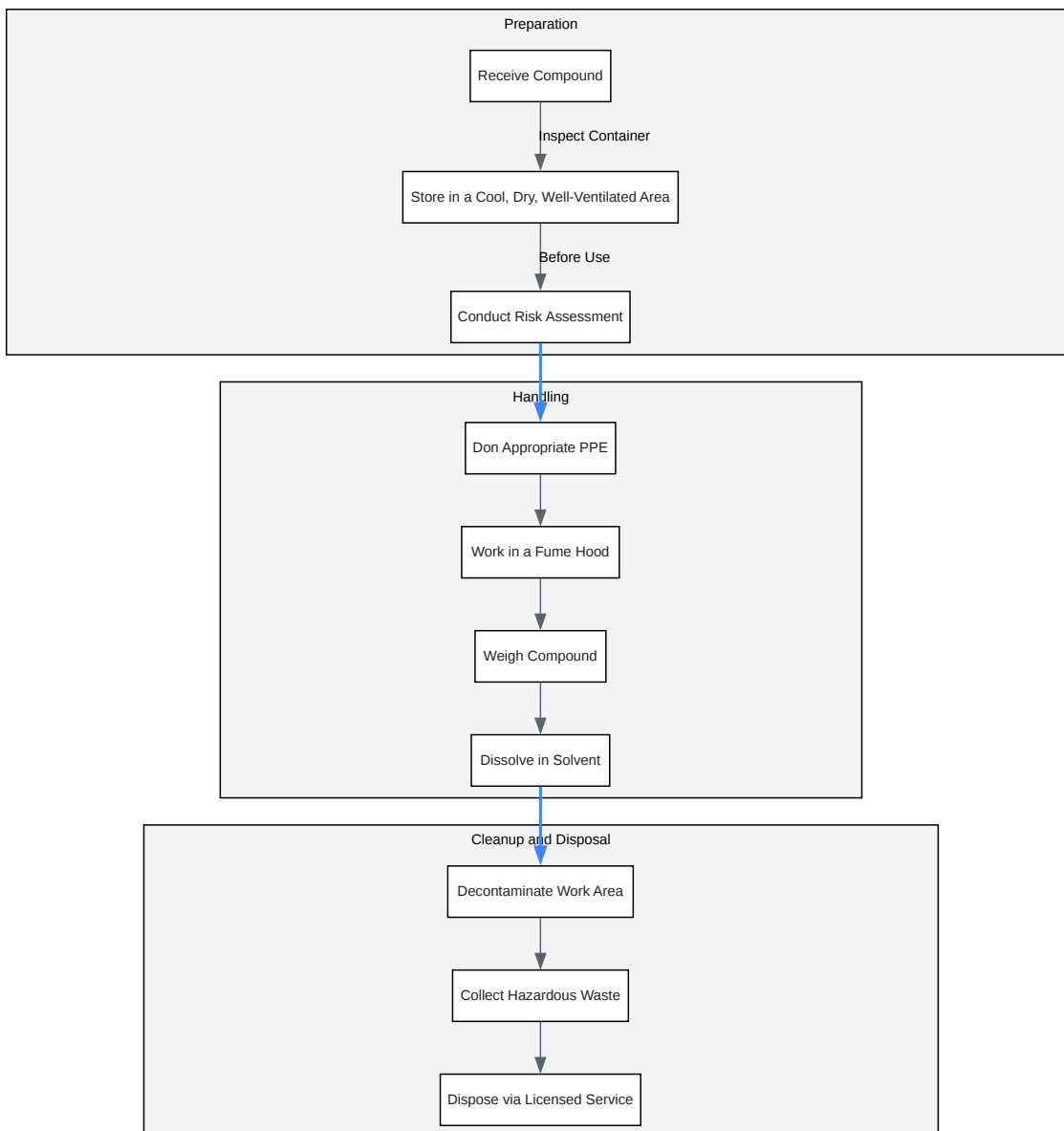
LC-MS/MS Analysis

- Chromatographic Separation:
 - Use a C18 reversed-phase column or other suitable column for separation.
 - Employ a mobile phase gradient (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid) to achieve good chromatographic resolution.

- Mass Spectrometric Detection:
 - Use a tandem mass spectrometer in multiple reaction monitoring (MRM) mode.
 - Optimize the MRM transitions for both N-(4-Nitrophenyl)acetamide and **N-(4-Nitrophenyl)acetamide-d4**.
 - The ratio of the peak area of the analyte to the peak area of the internal standard is used to construct the calibration curve and quantify the analyte in the unknown samples.

Visualizations

Safe Handling Workflow



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Caption: Workflow for the safe handling of **N-(4-Nitrophenyl)acetamide-d4**.

Experimental Workflow for Use as an Internal Standard



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Caption: Experimental workflow for using **N-(4-Nitrophenyl)acetamide-d4** as an internal standard.

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